

4-(2-Aminoethyl)benzoic acid physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(2-Aminoethyl)benzoic acid

Cat. No.: B073126

[Get Quote](#)

An In-depth Technical Guide to 4-(2-Aminoethyl)benzoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(2-Aminoethyl)benzoic acid, a bifunctional molecule featuring both a primary amine and a carboxylic acid, serves as a valuable building block in organic synthesis and medicinal chemistry. Its unique structure, combining a flexible ethylamine side chain with a rigid benzoic acid core, makes it an attractive component for the design of novel therapeutic agents and functional materials. This document provides a comprehensive overview of the physical and chemical properties of **4-(2-Aminoethyl)benzoic acid**, detailed experimental protocols for its synthesis and analysis, and a discussion of its potential applications.

Core Physical and Chemical Properties

The fundamental properties of **4-(2-Aminoethyl)benzoic acid** are summarized below. Data for the compound and its commonly used hydrochloride salt are provided for comparison.

Physical Properties

Property	4-(2-Aminoethyl)benzoic acid	4-(2-Aminoethyl)benzoic acid hydrochloride
Appearance	White to off-white solid[1]	Beige powder[2]
Molecular Formula	C ₉ H ₁₁ NO ₂ [3]	C ₉ H ₁₁ NO ₂ ·HCl[2]
Molecular Weight	165.19 g/mol [3]	201.65 g/mol [2]
Melting Point	>350 °C (decomposes)	Data not available
Boiling Point	330.9 °C (predicted)	Data not available
Solubility	Slightly soluble in water and aqueous base[1].	Enhanced solubility and stability in aqueous solutions. [2]

Chemical Identifiers

Identifier	4-(2-Aminoethyl)benzoic acid	4-(2-Aminoethyl)benzoic acid hydrochloride
CAS Number	1199-69-5[3]	60531-36-4[2]
PubChem CID	506066[3]	16217990[2]
InChI	InChI=1S/C ₉ H ₁₁ NO ₂ /c10-6-5-7-1-3-8(4-2-7)9(11)12/h1-4H,5-6,10H2,(H,11,12)[3]	Not applicable
SMILES	<chem>C1=CC(=CC=C1CCN)C(=O)O</chem> [3]	<chem>C1=CC(=CC=C1CCN)C(=O)O.Cl</chem>

Experimental Protocols

Synthesis of 4-(2-Aminoethyl)benzoic Acid

A common synthetic route to **4-(2-Aminoethyl)benzoic acid** involves the protection of the amino group, followed by appropriate chemical transformations and subsequent deprotection. The following protocol describes a representative synthesis of the Boc-protected precursor, which can then be deprotected to yield the final product.

Protocol: Synthesis of 4-(2-(Boc-amino)ethyl)benzoic acid^[4]

- Dissolution: Dissolve **4-(2-aminoethyl)benzoic acid** (1 equivalent) in a 1 M aqueous solution of sodium hydroxide.
- Protection: To the stirred solution, add di-tert-butyl dicarbonate (Boc-anhydride, 1.2 equivalents).
- Reaction: Stir the reaction mixture at room temperature for 4 hours.
- Work-up:
 - Add ethyl acetate to the reaction mixture.
 - Acidify the mixture with a 10% aqueous citric acid solution, which will result in the precipitation of a white solid.
 - Collect the solid precipitate by filtration.
 - Extract the filtrate three times with ethyl acetate.
 - Combine the organic layers, wash sequentially with water and brine, and then dry over anhydrous sodium sulfate.
 - Concentrate the organic phase under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash chromatography on silica gel using a gradient of dichloromethane and methanol as the eluent.

Deprotection to yield **4-(2-Aminoethyl)benzoic acid**:

The Boc-protecting group can be readily removed under acidic conditions (e.g., trifluoroacetic acid in dichloromethane or hydrochloric acid in dioxane) to yield the desired **4-(2-Aminoethyl)benzoic acid**.

Analytical Characterization

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

A reversed-phase HPLC method is suitable for determining the purity of **4-(2-Aminoethyl)benzoic acid**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of 0.1% trifluoroacetic acid in water (Solvent A) and acetonitrile (Solvent B).
- Detection: UV detection at 254 nm and 280 nm.
- Sample Preparation: Dissolve the sample in a water/acetonitrile mixture and filter through a 0.45 µm syringe filter before injection.

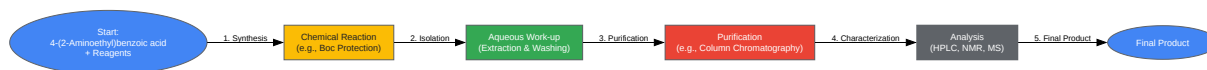
Synthetic Utility and Applications

4-(2-Aminoethyl)benzoic acid is a versatile intermediate in pharmaceutical and materials science research.[2] Its bifunctional nature allows for its incorporation into a variety of molecular scaffolds.

- Pharmaceutical Development: It serves as a key building block in the synthesis of bioactive molecules, including potential therapeutics for neurological disorders.[2] The amino group provides a site for derivatization to modulate pharmacological activity, while the benzoic acid moiety can interact with biological targets.
- Biochemical Research: The compound is utilized in studies of amino acid metabolism and protein interactions.[2] It can be used as a linker to attach probes or labels to biomolecules for studying their function and localization.
- Materials Science: The rigid aromatic ring and the reactive functional groups make it suitable for the development of novel polymers and coatings with specific functional properties.[2]

Visualized Experimental Workflow

The following diagram illustrates a typical experimental workflow for the synthesis and purification of a derivative of **4-(2-Aminoethyl)benzoic acid**, highlighting the key stages of the process.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis and purification of a **4-(2-Aminoethyl)benzoic acid** derivative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 1199-69-5: 4-(2-AMINO-ETHYL)-BENZOIC ACID | CymitQuimica [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 4-(2-Aminoethyl)benzoic acid | C₉H₁₁NO₂ | CID 506066 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-(2-BOC-AMINOETHYL)BENZOIC ACID | 132690-91-6 [chemicalbook.com]
- To cite this document: BenchChem. [4-(2-Aminoethyl)benzoic acid physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073126#4-2-aminoethyl-benzoic-acid-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com